

Application of 4-Pentyn-1-amine in Drug Discovery: A Detailed Guide

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Compound of Interest

Compound Name: 4-Pentyn-1-amine

Cat. No.: B190168

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Introduction

4-Pentyn-1-amine is a bifunctional molecule that has emerged as a valuable tool in modern drug discovery. Its unique structure, featuring a terminal alkyne group and a primary amine, allows for its versatile application in the construction of chemical probes, the synthesis of compound libraries, and the identification and validation of drug targets. The primary amine serves as a convenient attachment point for various molecular scaffolds, while the terminal alkyne is a key participant in bioorthogonal "click chemistry" reactions.^{[1][2][3]} This combination enables the straightforward linkage of molecules of interest to reporter tags, affinity labels, or other functional groups, facilitating a wide range of applications in chemical biology and medicinal chemistry.

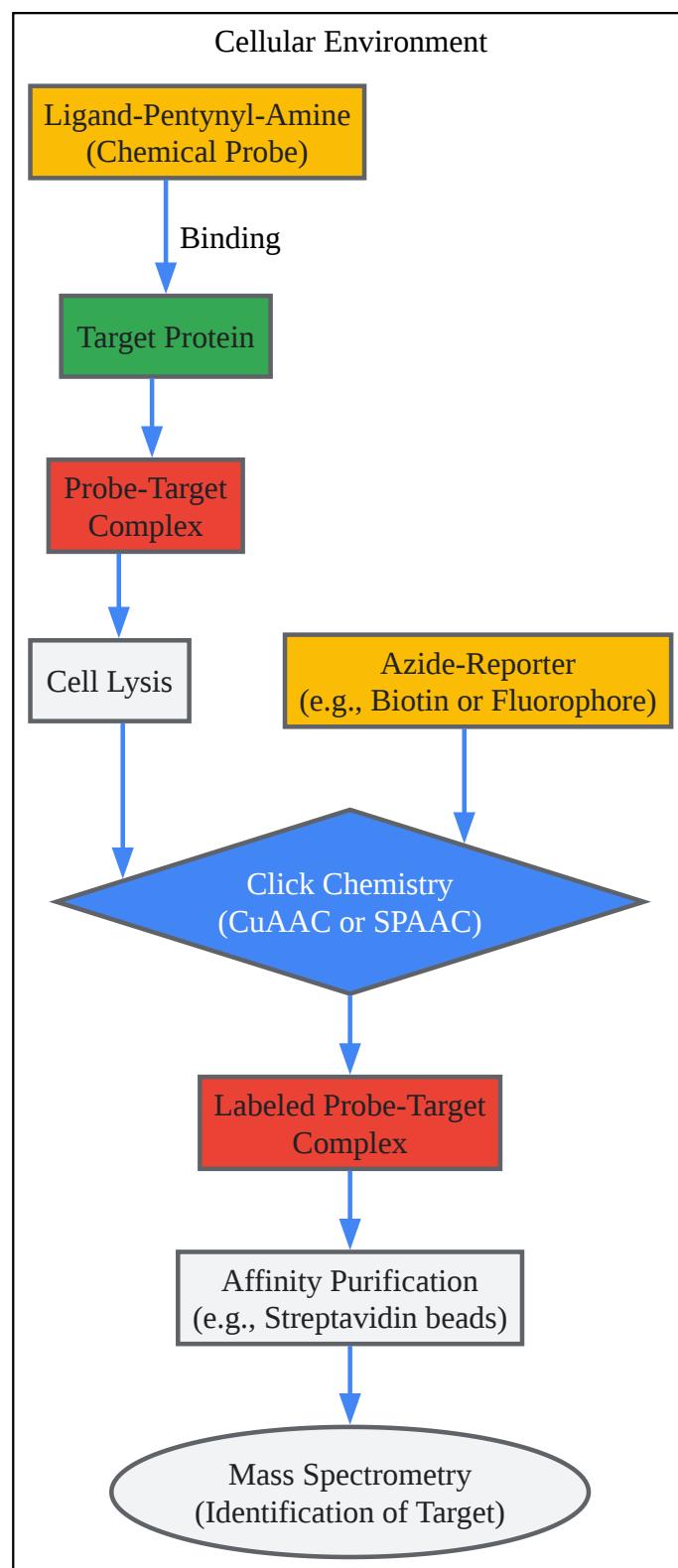
Core Applications in Drug Discovery

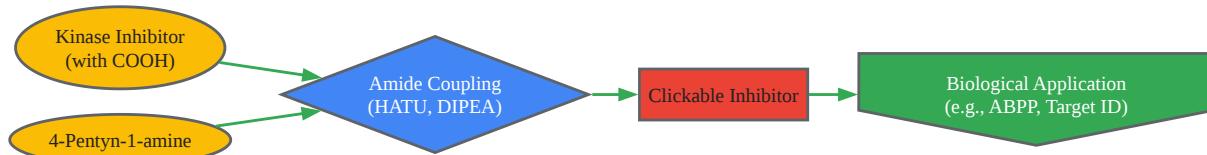
The utility of **4-Pentyn-1-amine** in drug discovery can be categorized into several key areas:

- Chemical Probe Development: Chemical probes are small molecules used to study and manipulate biological systems.^{[4][5][6]} **4-Pentyn-1-amine** can be incorporated into the structure of a known ligand or inhibitor to introduce a terminal alkyne handle. This "clickable" probe can then be used in a variety of experiments, such as target identification and validation, by covalently linking it to a reporter molecule (e.g., a fluorophore or biotin) via an azide-alkyne cycloaddition reaction.^{[7][8]}

- Fragment-Based Drug Discovery (FBDD): In FBDD, small molecular fragments that bind to a target protein are identified and then optimized into more potent leads. **4-Pentyn-1-amine** can be used to link different fragments together, creating a library of larger molecules for screening. The triazole ring formed during the click reaction is a stable and often favorable linker in drug design.[2]
- Activity-Based Protein Profiling (ABPP): ABPP is a powerful technique for identifying and characterizing enzyme activities in complex biological samples. **4-Pentyn-1-amine** can be incorporated into covalent inhibitors to create "clickable" ABPP probes. These probes react with the active site of an enzyme and can then be tagged with a reporter group for visualization and identification.
- Bioconjugation: The ability to selectively and efficiently link molecules is crucial in drug discovery.[2][9] The terminal alkyne of **4-Pentyn-1-amine** allows for its conjugation to biomolecules, such as proteins or nucleic acids, that have been functionalized with an azide group. This is particularly useful for creating antibody-drug conjugates (ADCs) or for studying the interactions of small molecules with their biological targets in living systems.[10]

Signaling Pathway for Target Identification using a **4-Pentyn-1-amine**-based Probe





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